

Introduction: The Significance of the Pyridine Scaffold

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 4-Pyridineethanol Hydrochloride

CAS No.: 383177-54-6

Cat. No.: B1359274

[Get Quote](#)

The pyridine ring is a fundamental heterocyclic motif frequently incorporated into the core structure of numerous therapeutic agents.^[1] Its presence can significantly influence a molecule's pharmacological activity, solubility, and metabolic stability. 2-(4-Pyridyl)ethanol, and its hydrochloride salt, serve as a versatile intermediate, providing a reactive hydroxyl group and a basic nitrogen atom, which are strategic points for molecular elaboration in drug discovery programs.^{[2][3][4]} This guide will focus on the hydrochloride salt, a common form used to improve the handling and stability of the parent amine.

Chemical Identity and Physicochemical Properties

2-(4-Pyridyl)ethanol Hydrochloride is the salt formed from the reaction of 2-(4-Pyridyl)ethanol with hydrochloric acid. The protonation of the pyridine nitrogen enhances the compound's water solubility and crystallinity, making it easier to handle and purify compared to its free base form.

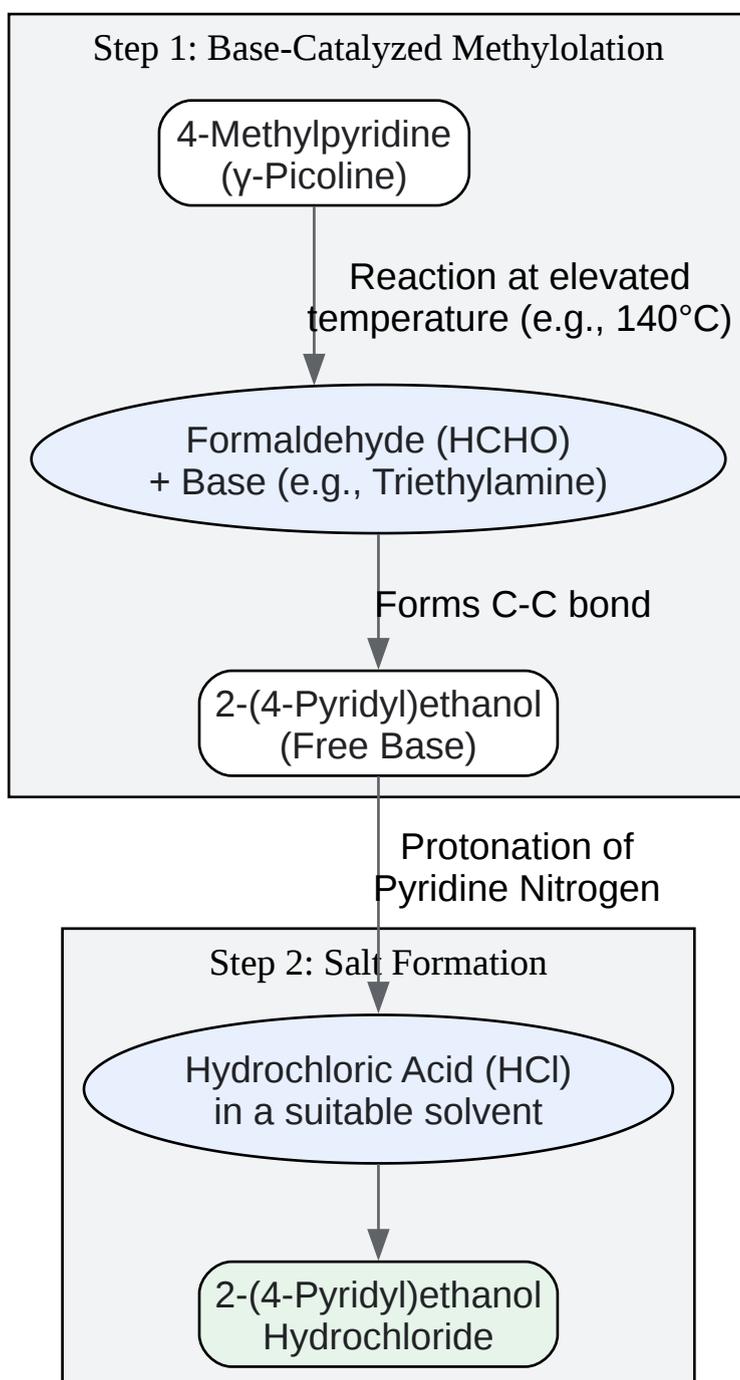
Property	2-(4-Pyridyl)ethanol (Free Base)	2-(4-Pyridyl)ethanol Hydrochloride (HCl Salt)
CAS Number	5344-27-4[3][5][6]	383177-54-6[7][8]
Molecular Formula	C ₇ H ₉ NO[5][6]	C ₇ H ₁₀ ClNO[7]
Molecular Weight	123.15 g/mol [5]	159.61 g/mol [7]
Appearance	Liquid[5]	Solid
Boiling Point	140-141 °C @ 9 Torr[6]	Not Applicable (decomposes)
Melting Point	8.0-9.5 °C[6]	Not specified, typically higher than free base
IUPAC Name	2-(pyridin-4-yl)ethanol[5]	2-pyridin-4-ylethanol;hydrochloride[7]
Common Synonyms	4-Pyridineethanol, 4-(2-Hydroxyethyl)pyridine[3][5][6]	4-(2-Hydroxyethyl)pyridine Hydrochloride[7]

Synthesis and Mechanistic Rationale

The industrial synthesis of pyridine ethanol derivatives often involves the reaction of a corresponding methylpyridine (picoline) with an aldehyde, such as formaldehyde, in the presence of a base.[2] This process, known as a methylation reaction, leverages the acidity of the methyl protons adjacent to the electron-withdrawing pyridine ring.

Generalized Synthetic Workflow

The conversion of 4-methylpyridine (γ -picoline) to 2-(4-Pyridyl)ethanol and its subsequent conversion to the hydrochloride salt is a representative pathway.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis of 2-(4-Pyridyl)ethanol Hydrochloride.

Step-by-Step Protocol and Causality

Objective: To synthesize 2-(4-Pyridyl)ethanol Hydrochloride from 4-methylpyridine.

Protocol:

- Reaction Setup: In a suitable pressure reactor, charge 4-methylpyridine, water, paraformaldehyde (a source of formaldehyde), and a base such as triethylamine.[2]
 - Rationale: The base is crucial for deprotonating the methyl group of 4-methylpyridine, forming a carbanion. This nucleophilic carbanion then attacks the electrophilic carbon of formaldehyde. The reaction is typically performed at elevated temperatures to overcome the activation energy.[2]
- Reaction Execution: Seal the reactor and heat the mixture to approximately 140°C for several hours.[2]
 - Rationale: This ensures the reaction proceeds to completion. Monitoring the reaction progress via techniques like GC-MS is essential to determine the optimal reaction time and prevent the formation of byproducts from side reactions, such as dehydration of the alcohol.[2]
- Workup and Isolation of Free Base: After cooling, the reaction mixture is worked up. This typically involves removing the base and unreacted starting materials under reduced pressure. The resulting crude 2-(4-Pyridyl)ethanol can be purified by distillation.
 - Rationale: A clean separation at this stage is vital for the purity of the final product. The choice of distillation conditions must be carefully controlled to avoid thermal degradation.
- Hydrochloride Salt Formation: Dissolve the purified 2-(4-Pyridyl)ethanol in a suitable solvent (e.g., isopropanol or diethyl ether). Slowly add a solution of hydrochloric acid (e.g., HCl in isopropanol) with stirring.
 - Rationale: The highly basic pyridine nitrogen readily accepts a proton from HCl, leading to the precipitation of the crystalline hydrochloride salt. The choice of a less polar solvent facilitates precipitation.
- Purification of the Salt: Collect the precipitated solid by filtration, wash with a cold solvent to remove any residual impurities, and dry under a vacuum.

- Rationale: Washing with a cold solvent minimizes the loss of product due to solubility. Vacuum drying ensures the complete removal of residual solvent.

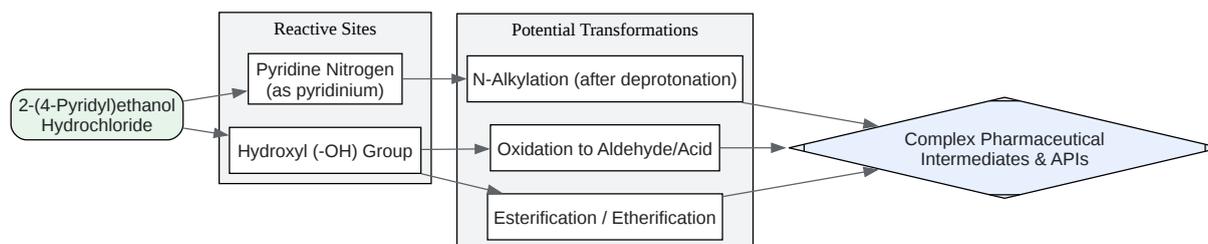
Analytical Characterization

To confirm the identity and purity of 2-(4-Pyridyl)ethanol Hydrochloride, a suite of analytical techniques is employed. Each method provides a unique piece of structural information, creating a self-validating system of analysis.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure. The proton spectrum will show characteristic signals for the aromatic protons on the pyridine ring, as well as the two methylene groups of the ethanol side chain.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the parent compound. Techniques like GC-MS can be used to analyze the free base, confirming its mass of 123.15 g/mol .[5]
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify functional groups. Key peaks would include a broad O-H stretch for the alcohol, C-H stretches for the alkyl and aromatic groups, and C=N/C=C stretches characteristic of the pyridine ring.
- Elemental Analysis: This technique determines the percentage composition of C, H, N, and Cl, which can be compared against the calculated theoretical values for $\text{C}_7\text{H}_{10}\text{ClNO}$ to confirm purity.

Applications in Drug Development and Research

The utility of 2-(4-Pyridyl)ethanol Hydrochloride lies in its dual functionality, making it a valuable starting material for more complex molecules.



[Click to download full resolution via product page](#)

Caption: Role as a versatile chemical intermediate.

- **Pharmaceutical Intermediate:** It serves as a precursor in the synthesis of active pharmaceutical ingredients (APIs).[3] For example, it is identified as a related substance to Betahistine, an anti-vertigo drug, suggesting its potential role in the synthesis or as a starting point for analogs.[9]
- **Carboxyl Group Protection:** The free base, 4-(2-Hydroxyethyl)pyridine, is used as a reagent to protect carboxylic acids by forming 2-(4-pyridyl)ethyl esters.[3] These esters are stable under many reaction conditions but can be cleaved when necessary.
- **Scaffold for Library Synthesis:** In medicinal chemistry, the compound can be used as a scaffold. The hydroxyl group can be converted to other functionalities (e.g., esters, ethers, halides) to create a library of related compounds for structure-activity relationship (SAR) studies.

Safety, Handling, and Storage

Proper handling of 2-(4-Pyridyl)ethanol and its hydrochloride salt is essential in a research environment. While specific data for the hydrochloride salt is limited, the GHS classification for the parent compound, 4-Pyridineethanol, provides a strong basis for safe handling protocols.

GHS Hazard Classification (for 4-Pyridineethanol):

- H315: Causes skin irritation[5]
- H319: Causes serious eye irritation[5]
- H335: May cause respiratory irritation[5]

Recommended Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[10][11]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[11][12]
- Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[10] Wash hands thoroughly after handling.[11] Prevent dust generation when working with the solid hydrochloride salt.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] The free base is noted to be hygroscopic, so protection from moisture is important.[3]
- Spill Response: In case of a spill, clean up immediately using appropriate absorbent materials and dispose of the waste in a sealed container according to institutional protocols.[10]

Conclusion

2-(4-Pyridyl)ethanol Hydrochloride is more than just a chemical with a CAS number; it is a strategic tool for the modern medicinal chemist. Its straightforward synthesis, well-defined properties, and versatile reactivity make it an invaluable intermediate in the quest for novel therapeutics. Understanding its chemistry, handling requirements, and synthetic potential allows researchers to leverage this building block effectively and safely in their drug discovery and development endeavors.

References

- Sigma-Aldrich. 2,4-Dihydropyridine 97.
- CAS Common Chemistry. 2-Pyridineethanol.

- Guidechem. 2-Pyridineethanol 103-74-2 wiki.
- Biosynth. Pyridine-2-ethanol | 103-74-2.
- CymitQuimica. 2-(Pyridin-2-yl)ethanol (2-(2-Hydroxyethyl)pyridine).
- Google Patents. JP2010270008A - Method of producing pyridine ethanol derivative.
- PubChem - NIH. 4-Pyridineethanol | C7H9NO | CID 72921.
- LookChem. 4-Pyridineethanol.
- PubChem - NIH. **4-Pyridineethanol hydrochloride** | C7H10ClNO | CID 23090609.
- BLD Pharm. 383177-54-6|2-(Pyridin-4-yl)ethanol hydrochloride.
- CAS Common Chemistry. 4-Pyridineethanol.
- Organic Syntheses Procedure. N-(4-Pyridyl)pyridinium chloride hydrochloride.
- Ningbo Inno Pharmchem Co., Ltd. The Crucial Role of (2-Chloro-Pyridin-4-Yl)-Methanol in Modern Pharmaceutical Synthesis.
- EPA Archive. Method 8270D: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry.
- PMC. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design.
- Fisher Scientific. SAFETY DATA SHEET.
- LGC Standards. 2-(Pyridin-2-yl)ethanol (2-(2-Hydroxyethyl)pyridine).
- Carl ROTH. Pyridine - SAFETY DATA SHEET.
- Apollo Scientific. 1-(4-Pyridyl)ethanol.
- PENTA. Pyridine - SAFETY DATA SHEET.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. JP2010270008A - Method of producing pyridine ethanol derivative - Google Patents \[patents.google.com\]](#)
- [3. lookchem.com \[lookchem.com\]](#)
- [4. nbinno.com \[nbinno.com\]](#)
- [5. 4-Pyridineethanol | C7H9NO | CID 72921 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [7. 4-Pyridineethanol hydrochloride | C7H10ClNO | CID 23090609 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. 383177-54-6|2-\(Pyridin-4-yl\)ethanol hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- [9. 2-\(Pyridin-2-yl\)ethanol \(2-\(2-Hydroxyethyl\)pyridine\) \[lgcstandards.com\]](#)
- [10. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [11. pentachemicals.eu \[pentachemicals.eu\]](#)
- [12. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of the Pyridine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1359274#2-4-pyridyl-ethanol-hydrochloride-cas-number\]](https://www.benchchem.com/product/b1359274#2-4-pyridyl-ethanol-hydrochloride-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com